

Application Note: Analysis of Etridiazole using Gas Chromatography-Mass Spectrometry

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Introduction

Etridiazole is a fungicide used to control soil-borne diseases caused by Pythium and Phytophthora species. Its presence in environmental samples such as soil and water, as well as in agricultural products, is a matter of regulatory concern. This application note details a robust and sensitive method for the quantitative determination of Etridiazole using Gas Chromatography-Mass Spectrometry (GC-MS). The protocols provided are suitable for researchers, scientists, and professionals involved in environmental monitoring and drug development.

Principle

This method involves the extraction of **Etridiazole** from the sample matrix, followed by analysis using a gas chromatograph for separation and a mass spectrometer for detection and quantification. The mass spectrometer is operated in Selected Ion Monitoring (SIM) mode to ensure high selectivity and sensitivity.

Materials and Reagents

- Solvents: Acetone, Dichloromethane, Iso-octane (HPLC or pesticide residue grade)
- Reagents: Anhydrous Magnesium Sulfate (MgSO₄), Sodium Chloride (NaCl)
- Standards: **Etridiazole** analytical standard, Benzophenone (internal standard)



- Gases: Helium (carrier gas, 99.999% purity)
- Consumables: 50 mL polypropylene centrifuge tubes, 2 mL GC vials with inserts, syringe filters (0.22 μm PTFE)

Experimental Protocols Protocol 1: Sample Preparation from Soil

- Extraction:
 - Weigh 10 g of homogenized soil into a 50 mL centrifuge tube.
 - Add 20 mL of a dichloromethane:acetone (3:1 v/v) mixture.
 - Vortex vigorously for 2 minutes.
 - Centrifuge at 4000 rpm for 5 minutes.[1]
- Cleanup:
 - Transfer the supernatant to a clean tube.
 - Add 1 g of anhydrous MgSO₄ to remove residual water.
 - Vortex for 30 seconds and centrifuge at 4000 rpm for 5 minutes.
- Final Preparation:
 - Transfer 1 mL of the clear extract to a 2 mL GC vial.
 - Evaporate the solvent to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in 1 mL of acetone containing the internal standard (e.g., Benzophenone at 1 μg/mL).[1]
 - Vortex to mix and the sample is ready for GC-MS analysis.

Protocol 2: Sample Preparation from Water



Extraction:

- Take 50 mL of the water sample in a 100 mL separatory funnel.
- Add 5 g of NaCl and shake to dissolve.
- Add 10 mL of iso-octane and shake vigorously for 2 minutes.[2][3]
- Allow the layers to separate.
- Final Preparation:
 - Collect the upper organic layer (iso-octane) into a 2 mL GC vial.
 - Add the internal standard to the extract.
 - The sample is ready for GC-MS analysis.

Protocol 3: QuEChERS-based Sample Preparation (for Fruit and Vegetable Matrices)

- Extraction:
 - Weigh 10 g of homogenized sample into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile.
 - Add the QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl).
 - Shake vigorously for 1 minute.[4]
 - Centrifuge at 4000 rpm for 5 minutes.[4]
- Dispersive SPE Cleanup:
 - Take a 1 mL aliquot of the supernatant and transfer it to a 2 mL dSPE tube containing cleanup sorbents (e.g., MgSO₄ and PSA).
 - Vortex for 30 seconds.



- Centrifuge at 10000 rpm for 2 minutes.
- Final Preparation:
 - Transfer the cleaned extract into a GC vial for analysis.

GC-MS Instrumental Conditions

The following instrumental parameters have been found to be effective for the analysis of **Etridiazole**:



Parameter	Setting	
Gas Chromatograph		
GC System	Agilent 6890 series or equivalent[2]	
Column	Agilent DB-5MS (15 m x 0.25 mm, 0.25 μm film thickness) or equivalent[1][2]	
Inlet Mode	Splitless[3]	
Inlet Temperature	200 °C[3]	
Injection Volume	2 μL[2][3]	
Carrier Gas	Helium[3]	
Oven Program	Initial 65°C, hold for 2 min, ramp to 150°C. A multi-residue method program is: 60°C for 1 min, ramp at 40°C/min to 170°C, then ramp at 10°C/min to 310°C, hold for 3 min.[2][5]	
Mass Spectrometer		
MS System	Agilent 5977 series or equivalent	
Ionization Mode	Electron Ionization (EI) at 70 eV	
Source Temperature	230 °C[2]	
Transfer Line Temp.	300 °C[2]	
Acquisition Mode	Selected Ion Monitoring (SIM)	
Ions Monitored (m/z)		
Quantitation Ion	211[2][6]	
Qualifier Ions	183, 185[2][6]	

Data Presentation

The following table summarizes the quantitative performance data for the GC-MS method for **Etridiazole** analysis in water.



Parameter	Value	Matrix
Limit of Detection (LOD)	0.01 - 0.06 μg/L[2]	Water
Limit of Quantification (LOQ)	0.100 μg/L[2]	Water
Linearity (R²)	> 0.99	-
Recovery	85-110%	-

Visualization Experimental Workflow

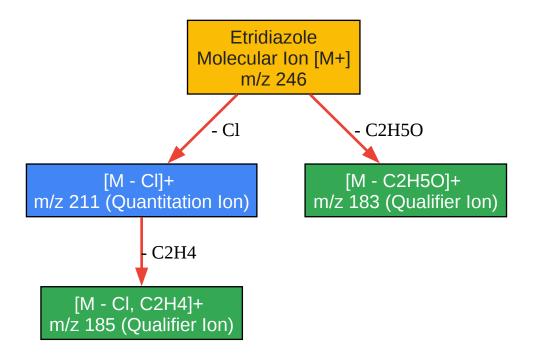


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Caption: A flowchart of the GC-MS analysis of **Etridiazole**.

Etridiazole Fragmentation Pathway





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Caption: Etridiazole's mass fragmentation pathway.

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- To cite this document: BenchChem. [Application Note: Analysis of Etridiazole using Gas Chromatography-Mass Spectrometry]. BenchChem, [2025]. [Online PDF]. Available at:



[https://www.benchchem.com/product/b1671771#gas-chromatography-mass-spectrometry-method-for-etridiazole]

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